

# Navigating the Safe Handling of m-PEG4-Br: A Technical Guide

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## Compound of Interest

Compound Name: *m*-PEG4-Br

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling protocols for **m-PEG4-Br** (1-Bromo-2,5,8,11-tetraoxatridecane), a versatile heterobifunctional linker crucial in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs) and PROTACs. While current safety data sheets indicate a low hazard profile, this guide adopts a precautionary approach, emphasizing best practices to ensure the well-being of laboratory personnel and the integrity of research outcomes.

## Section 1: Chemical and Physical Properties

**m-PEG4-Br** is a polyethylene glycol (PEG) derivative characterized by a terminal methoxy group and a bromide functional group. The PEG chain enhances solubility in aqueous and many organic solvents, a critical feature for its application in biological systems. The bromide serves as an effective leaving group for nucleophilic substitution reactions.

Property	Value	Reference(s)
Chemical Name	1-Bromo-2,5,8,11-tetraoxatridecane	[1][2]
Synonyms	m-PEG4-bromide, Triethylene Glycol 2-Bromoethyl Methyl Ether	[3]
CAS Number	110429-45-3	[3]
Molecular Formula	C9H19BrO4	[3]
Molecular Weight	271.15 g/mol	[3]
Appearance	Colorless to light yellow liquid	
Purity	≥95%	[4]
Density	~1.256 g/cm <sup>3</sup>	
Boiling Point	296.3°C at 760 mmHg	
Flash Point	118.8°C	
Solubility	Soluble in DMSO, DMF, water, and other common organic solvents.	[1][5]

## Section 2: Safety and Hazard Information

According to available Safety Data Sheets (SDS) from suppliers such as TCI Chemicals and Santa Cruz Biotechnology, **m-PEG4-Br** is not classified as a hazardous substance or mixture under Regulation (EC) No 1272/2008 and the 2012 OSHA Hazard Communication Standard.[6] However, it is crucial to note that the toxicological properties have not been thoroughly investigated.[7] A structurally similar compound with a shorter PEG chain, 1-(2-Bromoethoxy)-2-(2-methoxyethoxy)ethane (a PEG3 derivative), is classified as causing skin, eye, and respiratory irritation.[8][9] Therefore, a conservative approach to handling is strongly recommended.

## Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is essential to minimize exposure.

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield. [6]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.[6]
Respiratory Protection	If working with aerosols or in a poorly ventilated area, use a NIOSH/MSHA-approved respirator. [6]

## Section 3: Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount for maintaining the stability of **m-PEG4-Br** and ensuring a safe laboratory environment.

### Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid Contact: Take measures to prevent contact with skin, eyes, and clothing.[6]
- Aerosol Prevention: Avoid the generation of vapors or mists.[6]
- Hygiene: Wash hands thoroughly after handling.[6]

### Storage

- Short-term Storage: Store at 2-8°C.[2]
- Long-term Storage: For extended periods, store at -20°C in a tightly sealed container.[4]
- Protection: Protect from moisture and light.[1]
- Incompatible Materials: Store away from strong oxidizing agents.[7]

## Section 4: Experimental Protocols

The following are generalized protocols for the safe use of **m-PEG4-Br**. Researchers should adapt these based on their specific experimental needs and institutional safety guidelines.

### Preparation of Stock Solutions

- **Pre-weighing:** Allow the vial of **m-PEG4-Br** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Solvent Selection:** Use anhydrous solvents such as DMF or DMSO for optimal stability and reactivity.<sup>[1]</sup>
- **Dissolution:** Under a fume hood, add the desired volume of solvent to the vial containing **m-PEG4-Br**.
- **Mixing:** Gently vortex or sonicate until the compound is fully dissolved.
- **Storage:** Store stock solutions at -20°C or -80°C. It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

### First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[7]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[7]

## Accidental Release Measures

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert material such as vermiculite, dry sand, or earth.
- Collection: Place the absorbed material into a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly.
- Do not: Do not flush into the sewer system.[7]

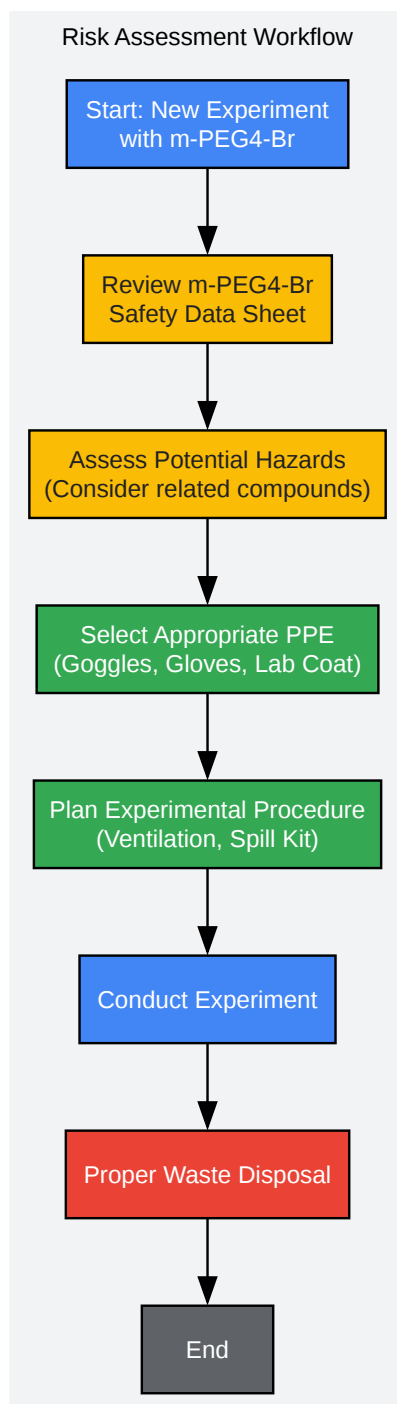
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]

- Hazardous Combustion Products: Carbon oxides and hydrogen bromide may be produced.  
[10]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

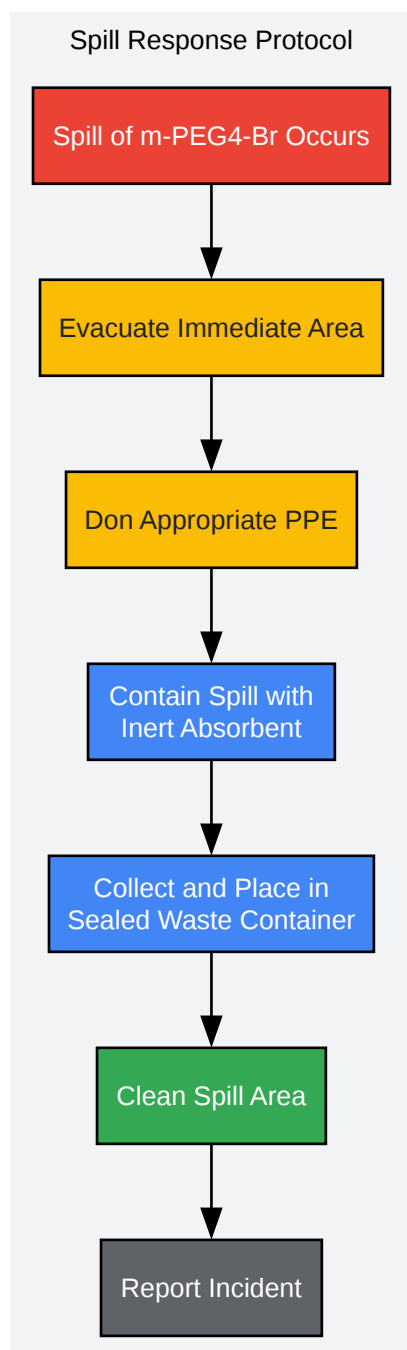
## Section 5: Visualizing Safe Handling Workflows

The following diagrams illustrate key decision-making processes and workflows for the safe handling of **m-PEG4-Br**.



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Risk Assessment Workflow for **m-PEG4-Br** Experiments.



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Emergency Spill Response Protocol for **m-PEG4-Br**.

## Section 6: Conclusion

While **m-PEG4-Br** is not currently classified as a hazardous material, a thorough understanding and implementation of robust safety protocols are essential for its handling. This guide provides



a foundation for researchers, scientists, and drug development professionals to work with **m-PEG4-Br** in a manner that prioritizes safety and experimental integrity. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet before commencing any work.

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